

Application Notes and Protocols: Scandium Chloride Hexahydrate in Solid Oxide Fuel Cells

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Scandium chloride hexahydrate

CAS No.: 20662-14-0

Cat. No.: B1469579

[Get Quote](#)

Foreword for the Advanced Researcher

Solid Oxide Fuel Cells (SOFCs) represent a cornerstone of high-efficiency energy conversion technology. The pursuit of lower operating temperatures (IT-SOFCs, 500-800°C) to enhance longevity and reduce material costs has intensified the focus on electrolyte and electrode materials with superior performance. Scandia-stabilized zirconia (ScSZ) has emerged as a leading electrolyte candidate due to its significantly higher ionic conductivity compared to the conventional yttria-stabilized zirconia (YSZ). Furthermore, the strategic incorporation of scandium into cathode materials has demonstrated remarkable improvements in electrochemical activity.

This document serves as a comprehensive technical guide for researchers, materials scientists, and engineers on the application of **scandium chloride hexahydrate** ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$) as a versatile and high-purity precursor for the synthesis of critical SOFC components. We will delve into the causality behind experimental choices, providing detailed, field-proven protocols for the synthesis of ScSZ electrolytes and scandium-doped cathode materials. Our approach is to equip you not just with methodologies, but with the scientific rationale to innovate and adapt these techniques for your specific research and development goals.

The Pivotal Role of Scandium in Enhancing SOFC Performance

The enhanced performance of scandium-doped materials in SOFCs is fundamentally linked to crystal structure and defect chemistry.

Scandia-Stabilized Zirconia (ScSZ) Electrolytes: A Leap in Ionic Conductivity

The ionic conductivity of a zirconia-based electrolyte is contingent on the concentration and mobility of oxygen vacancies. The introduction of a trivalent dopant like Sc^{3+} into the ZrO_2 lattice creates oxygen vacancies to maintain charge neutrality. The ionic radius of Sc^{3+} (0.87 Å) is a closer match to that of Zr^{4+} (0.84 Å) compared to Y^{3+} (1.019 Å).^[1] This smaller mismatch in ionic radii in ScSZ minimizes lattice strain, leading to a lower association energy between the dopant cations and oxygen vacancies. Consequently, oxygen vacancies are more mobile, resulting in a significantly higher ionic conductivity for ScSZ over YSZ at intermediate temperatures.^{[2][3]} This superior conductivity is a critical factor in reducing the ohmic resistance of the cell, thereby enabling operation at lower temperatures without a substantial loss in performance.^[1]

Scandium in Perovskite Cathodes: A Catalyst for Oxygen Reduction

In the cathode, the oxygen reduction reaction (ORR) is a key performance-limiting step. Doping layered perovskite materials, such as $\text{PrBaCo}_2\text{O}_{5+\delta}$ (PBCO), with Sc^{3+} has been shown to positively impact electrochemical performance.^[4] The introduction of scandium can modify the crystal structure, improving the Goldschmidt tolerance factor and increasing the specific free volume, which facilitates oxygen ion transport within the lattice.^[4] This can lower the activation energy for oxygen ion transfer, thereby accelerating the ORR kinetics and boosting the overall cell performance.^[4]

Synthesis of High-Performance ScSZ Electrolyte Powders from Scandium Chloride Hexahydrate

The choice of synthesis method for ScSZ powders profoundly influences their final properties, including particle size, morphology, and homogeneity, which in turn affect the sintering behavior and the final electrolyte performance. **Scandium chloride hexahydrate**, due to its good solubility in water and alcohols, is an excellent precursor for various wet-chemical synthesis routes.[5]

Co-Precipitation Synthesis of Nanocrystalline 10Sc1CeSZ Powder

This protocol is adapted from established co-precipitation methods for doped zirconia and is designed to produce nanocrystalline 10 mol% Sc_2O_3 and 1 mol% CeO_2 co-doped zirconia (10Sc1CeSZ) powder, a composition known for its high ionic conductivity and improved phase stability.

Protocol 2.1: Co-Precipitation Synthesis

Materials:

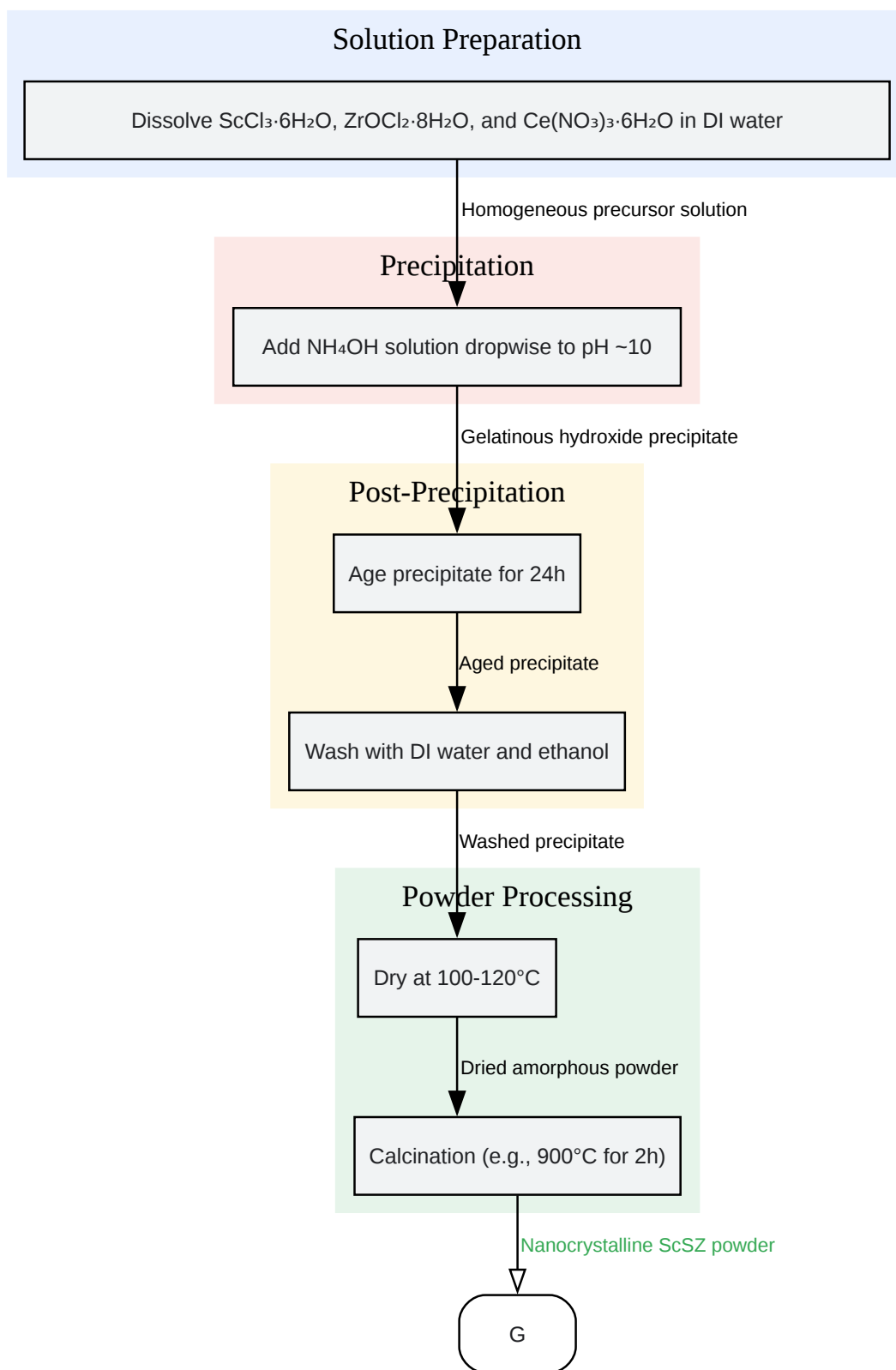
- **Scandium chloride hexahydrate** ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$)
- Zirconium oxychloride octahydrate ($\text{ZrOCl}_2 \cdot 8\text{H}_2\text{O}$)
- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ammonium hydroxide solution (28% NH_3 in H_2O)
- Deionized water
- Ethanol

Procedure:

- Precursor Solution Preparation:
 - Calculate the required molar quantities of $\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$, $\text{ZrOCl}_2 \cdot 8\text{H}_2\text{O}$, and $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ for the target composition (e.g., for 10Sc1CeSZ).

- Dissolve the calculated amounts of the precursors in deionized water in a beaker with vigorous stirring to ensure complete dissolution and a homogeneous solution.
- Precipitation:
 - Slowly add ammonium hydroxide solution dropwise to the precursor solution while maintaining vigorous stirring.
 - Monitor the pH of the solution continuously. Continue adding ammonium hydroxide until the pH reaches approximately 10 to ensure complete precipitation of the metal hydroxides. A gelatinous precipitate will form.
- Aging and Washing:
 - Age the precipitate in the mother liquor for 24 hours at room temperature to allow for complete precipitation and homogenization.
 - Separate the precipitate from the solution by centrifugation or filtration.
 - Wash the precipitate repeatedly with deionized water to remove residual chloride and ammonium ions. This can be monitored by testing the supernatant for chlorides with a silver nitrate solution.
 - Perform a final wash with ethanol to reduce agglomeration of the particles upon drying.
- Drying and Calcination:
 - Dry the washed precipitate in an oven at 100-120°C for 12-24 hours to remove water and ethanol.
 - Grind the dried powder gently in an agate mortar to break up any large agglomerates.
 - Calcination is a critical step to form the desired crystalline phase. Transfer the powder to an alumina crucible and calcine in a furnace. The calcination temperature affects the final particle size and surface area. A typical calcination profile is a ramp to 600-900°C with a dwell time of 2-4 hours.^{[6][7]}

Workflow for Co-Precipitation Synthesis of ScSZ Powder



[Click to download full resolution via product page](#)

Caption: Co-precipitation synthesis of ScSZ powder from chloride and nitrate precursors.

Glycine-Nitrate Combustion Synthesis of 8ScSZ Powder

The glycine-nitrate process (GNP) is a self-sustaining combustion synthesis method that can produce fine, homogeneous, and crystalline powders at lower temperatures and in shorter times compared to conventional methods.

Protocol 2.2: Glycine-Nitrate Combustion Synthesis

Materials:

- **Scandium chloride hexahydrate** ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$) - Note: For GNP, nitrate precursors are typically used. If starting with scandium chloride, it must first be converted to scandium nitrate.
- Scandium nitrate ($\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$)
- Zirconyl nitrate hydrate ($\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$)
- Glycine ($\text{C}_2\text{H}_5\text{NO}_2$)
- Deionized water

Procedure:

- **Precursor Solution Preparation:**
 - Calculate the required molar quantities of scandium nitrate and zirconyl nitrate for the target composition (e.g., 8 mol% Sc_2O_3).
 - Dissolve the metal nitrates in a minimal amount of deionized water in a large, heat-resistant beaker.
 - Add glycine to the solution. The glycine-to-nitrate ratio is a critical parameter that influences the combustion process. A typical ratio is between 0.5 and 1.0.
- **Combustion:**
 - Place the beaker on a hot plate in a well-ventilated fume hood.

- Heat the solution to evaporate the excess water. The solution will become a viscous gel.
- Upon further heating, the gel will auto-ignite, producing a voluminous, fine powder. The combustion is usually very rapid.
- Post-Combustion Treatment:
 - The resulting ash is often the desired crystalline phase, but a subsequent calcination step at a moderate temperature (e.g., 600-800°C for 2 hours) can be performed to improve crystallinity and remove any residual carbon.[8]

Fabrication and Characterization of ScSZ Electrolytes

Protocol 3.1: Fabrication of Dense ScSZ Pellets

- Pressing:
 - Add a small amount of binder (e.g., polyvinyl alcohol solution) to the calcined ScSZ powder and mix thoroughly.
 - Press the powder in a uniaxial press at 100-200 MPa to form a green pellet.
 - For higher green density and uniformity, isostatic pressing at 200-300 MPa is recommended.
- Sintering:
 - Place the green pellet on a zirconia plate in a high-temperature furnace.
 - The sintering temperature and duration are critical for achieving a dense electrolyte. Sintering is typically performed at temperatures ranging from 1300°C to 1600°C for 4-6 hours.[8][9] The optimal sintering profile depends on the powder characteristics (particle size, surface area). Nanocrystalline powders generally allow for lower sintering temperatures.[10]

Protocol 3.2: Characterization of ScSZ Powders and Pellets

- Thermal Analysis (TGA/DTA):
 - Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) of the as-precipitated powder are used to determine the decomposition and crystallization temperatures, which helps in optimizing the calcination temperature.[8] The thermal decomposition of the co-precipitated hydroxides typically shows weight loss due to dehydration and dehydroxylation.[11]
- X-ray Diffraction (XRD):
 - XRD is used to identify the crystalline phases present in the calcined powder and sintered pellets. The goal is to obtain a single-phase cubic or tetragonal structure.[8] Rietveld refinement of the XRD data can provide detailed information on lattice parameters, crystallite size, and phase fractions.[12][13][14][15][16]
- Scanning Electron Microscopy (SEM):
 - SEM is used to observe the morphology and particle size of the synthesized powders and the microstructure of the sintered pellets (grain size, porosity).
- Electrochemical Impedance Spectroscopy (EIS):
 - EIS is performed on the sintered pellets with applied electrodes (e.g., platinum paste) to measure the ionic conductivity. The measurements are typically carried out over a range of temperatures (e.g., 400-800°C) to determine the activation energy for ionic conduction.[17]

Application of Scandium Chloride Hexahydrate in SOFC Cathodes

Scandium can be incorporated into perovskite cathodes to enhance their performance. The following is a generalized protocol based on combustion synthesis methods for perovskite powders.

Protocol 4.1: Synthesis of Scandium-Doped Perovskite Cathode Powder (e.g., $\text{PrBaCo}_{2-x}\text{Sc}_x\text{O}_{5+\delta}$)

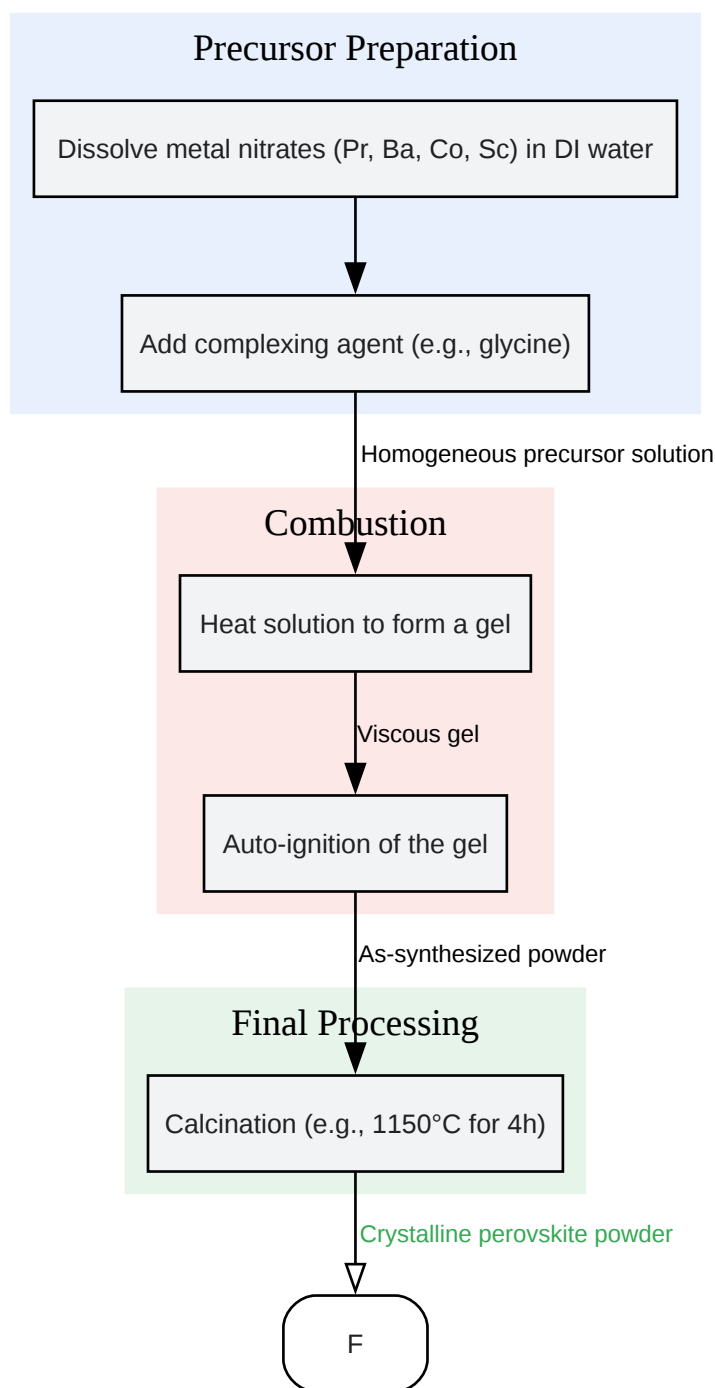
Materials:

- Praseodymium(III) nitrate hexahydrate ($\text{Pr}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- **Scandium chloride hexahydrate** ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$) - to be converted to scandium nitrate
- Nitric acid (for conversion of chloride to nitrate)
- Citric acid or glycine (as fuel/complexing agent)
- Deionized water

Procedure:

- Precursor Solution:
 - Prepare an aqueous solution of scandium nitrate from **scandium chloride hexahydrate** by dissolving it in water and reacting with a stoichiometric amount of silver nitrate to precipitate silver chloride, followed by filtration. Alternatively, dissolve the chloride and add nitric acid, then evaporate to dryness and redissolve to form the nitrate.
 - Dissolve all the metal nitrate precursors in stoichiometric amounts in deionized water.
 - Add the complexing agent (e.g., citric acid or glycine) to the solution. The molar ratio of the complexing agent to total metal cations is typically around 1-1.5.
- Combustion Synthesis:
 - Heat the solution on a hot plate to form a gel.
 - Continue heating until the gel auto-ignites, forming a fine, black powder.
- Calcination:
 - Calcine the as-synthesized powder at a temperature between 900°C and 1150°C for 2-4 hours to obtain the desired perovskite phase.[\[18\]](#)

Workflow for Scandium-Doped Perovskite Cathode Synthesis

[Click to download full resolution via product page](#)

Caption: Combustion synthesis of scandium-doped perovskite cathode powder.

Performance Data and Characterization

The successful synthesis of ScSZ electrolytes from **scandium chloride hexahydrate** precursors leads to materials with superior properties.

Table 1: Comparison of Ionic Conductivity for Doped Zirconia Electrolytes at 800°C

Electrolyte Composition	Synthesis Method	Sintering Temp. (°C)	Ionic Conductivity (S/cm)	Reference
8YSZ (8 mol% Y ₂ O ₃)	Glycine-Nitrate	1600	0.039	[2][19]
8ScSZ (8 mol% Sc ₂ O ₃)	Glycine-Nitrate	1600	0.159	[2][19]
10Sc1CeSZ	Co-precipitation	900 (calcination)	0.07 (at 750°C)	[6]
6Yb4ScSZ	Co-precipitation	850 (calcination)	0.7 (at 800°C)	[20]

Table 2: Performance of SOFC Single Cells with ScSZ-based Electrolytes

Anode Electrolyte Cathode	Operating Temp. (°C)	Peak Power Density (W/cm ²)	Reference
NiO-ScSZ 1Ce10ScSZ LSCF	750	0.90	[6]
Bi ₂ O ₃ -doped NiO-ScSZ ScSZ LSCF	800	0.861	[9]
Ni-anode 6Yb4ScSZ LSCF	800	1.30	[20]

Concluding Remarks for the Innovator

Scandium chloride hexahydrate is a highly effective and versatile precursor for the synthesis of advanced scandium-doped materials for solid oxide fuel cells. The wet-chemical methods

detailed herein, such as co-precipitation and glycine-nitrate combustion, offer precise control over the stoichiometry, particle size, and homogeneity of the resulting ScSZ electrolytes and scandium-doped cathodes. The superior ionic conductivity of ScSZ electrolytes directly translates into higher power densities and the potential for lower operating temperatures, addressing key challenges in the commercialization of SOFC technology. The long-term stability of these materials is a critical area of ongoing research, with factors such as phase transformations and interactions with other cell components being of primary importance.^[21]^[22]^[23]^[24] As you move forward with these protocols, remember that the synthesis parameters, particularly calcination and sintering profiles, are powerful levers for tuning the final material properties and, ultimately, the performance of your SOFCs.

References

- Wilhelm, H.A., & Andrews, M.L. (1960). PROCESS OF PREPARING ZIRCONIUM OXYCHLORIDE. (Patent No. US2943911A). U.S. Patent Office. [\[Link\]](#)
- Effect of Synthesis on the Phases in Scandia-Stabilized Zirconia (ScSZ). (n.d.). osti.gov. Retrieved January 23, 2024, from [\[Link\]](#)
- A Study of Scandia-Doped Pressed Cathodes. (2006). IEEE Transactions on Electron Devices, 53(5), 1185-1191. [\[Link\]](#)
- PREPARATION OF HIGH QUALITY ZIRCONIUM OXYCHLORIDE FROM ZIRCON OF VIETNAM. (2012). osti.gov. Retrieved January 23, 2024, from [\[Link\]](#)
- Preparation of scandia-doped zirconia (ScSZ) ceramic powder and thermal analysis kinetics for its precursor. (2015). Zhongguo Xitu Xuebao/Journal of the Chinese Rare Earth Society, 33(4), 481-487. [\[Link\]](#)
- Scandium Doping Effect on a Layered Perovskite Cathode for Low-Temperature Solid Oxide Fuel Cells (LT-SOFCs). (2018). CORE. [\[Link\]](#)
- Characterization of scandia stabilized zirconia prepared by glycine nitrate process and its performance as the electrolyte for IT-SOFC. (2005). Solid State Ionics, 176(7-8), 673-678. [\[Link\]](#)

- Highly conductive and stable electrolytes for solid oxide electrolysis and fuel cells: fabrication, characterisation, recent progress and challenges. (2023). RSC Publishing. [\[Link\]](#)
- Scandium Doping Effect on a Layered Perovskite Cathode for Low-Temperature Solid Oxide Fuel Cells (LT-SOFCs). (2018). MDPI. [\[Link\]](#)
- (a). Conductivity degradation in 6ScSZ electrolytes: i) fresh... (n.d.). ResearchGate. Retrieved January 23, 2024, from [\[Link\]](#)
- Synthesis and characterization of nanocrystalline ScSZ electrolyte for SOFCs. (2011). International Journal of Hydrogen Energy, 36(22), 14936-14942. [\[Link\]](#)
- Sintering and Densification of Nanocrystalline Ceramic Oxide Powders: A Review. (2012). Science of Sintering, 44(2), 141-160. [\[Link\]](#)
- Thermolysis of coprecipitated chromium(III)-scandium(III) hydroxides. (1998). Russian Journal of Inorganic Chemistry, 43(10), 1547-1550. [\[Link\]](#)
- Characterization of Scandia Stabilized Zirconia Prepared by Glycine Nitrate Process and Its Performance as the Electrolyte for IT-SOFC. (2005). Solid State Ionics, 176(7-8), 673-678. [\[Link\]](#)
- Fabrication Characteristics of SOFC Single Cell Using Nanocrystalline 1Ce10ScSZ Electrolyte Powder prepared by Co-Precipitation Process. (2012). Journal of Electrochemical Energy Conversion and Storage, 9(4), 041003. [\[Link\]](#)
- Rietveld refinement of XRD data collected from Sc powder after 90 min... (n.d.). ResearchGate. Retrieved January 23, 2024, from [\[Link\]](#)
- Effect of Calcination Temperature on the Microstructure, Composition and Properties of Agglomerated Nanometer CeO₂-Y₂O₃-ZrO₂ Powders for Plasma Spray–Physical Vapor Deposition (PS-PVD) and Coatings Thereof. (2022). Coatings, 12(6), 793. [\[Link\]](#)
- SINTERING AND DENSIFICATION BEHAVIOR OF NANOPARTICLE-INFILTRATED ALUMINA SCAFFOLDS. (2023). GCRIS. [\[Link\]](#)

- Synthesis of Nanopowders by the Glycine-Nitrate Method in the In-Dy-O System. (2023). *Chimica Techno Acta*, 10(3), 202310303. [\[Link\]](#)
- The thermal decomposition of zirconium oxyhydroxide. (1974). *Journal of Thermal Analysis*, 6(3), 333-344. [\[Link\]](#)
- Ionic Conductivity of Electrolytes Composed of Oleate-Capped Yttria-Stabilized Zirconia Nanoparticles. (2020). *ACS Omega*, 5(29), 18349-18356. [\[Link\]](#)
- Study of Long-Term Stability of Ni-Zr 0.92 Y 0.08 O 2- δ | Zr 0.92 Y 0.08 O 2- δ | Ce 0.9 Gd 0.1 O 2- δ | Pr 0.6 Sr 0.4 CoO 3- δ at SOFC and SOEC Mode. (2020). *Materials*, 13(21), 4987. [\[Link\]](#)
- Permeability, Drying, and Sintering of Pressure Filtered Ceramic Nanopowders. (2002). *Blacklight*. [\[Link\]](#)
- Fabrication and electrochemical characterization of SOFC single cell with 6Yb4ScSZ electrolyte powder by tape-casting and co-sintering. (2012). *Journal of the Korean Ceramic Society*, 49(6), 571-577. [\[Link\]](#)
- Rietveld refinement of the X-ray diffraction pattern recorded at room... (n.d.). ResearchGate. Retrieved January 23, 2024, from [\[Link\]](#)
- The synthesis study of zirconia with precipitation and sol-gel methods. (2020). *AIP Conference Proceedings*, 2243(1), 020002. [\[Link\]](#)
- Radium - Wikipedia. (n.d.). Wikipedia. Retrieved January 23, 2024, from [\[Link\]](#)
- Synthesis and characterization of high ionic conductivity ScSZ core/shell nanocomposites. (2018). *Journal of the European Ceramic Society*, 38(4), 1837-1843. [\[Link\]](#)
- Glycine–Nitrate Combustion Synthesis of Cu-Based Nanoparticles for NP9EO Degradation Applications. (2021). *Catalysts*, 11(11), 1332. [\[Link\]](#)
- CN1139074A - Process for preparing high-purity zirconium oxychloride crystals. (1997).
- Anode-Supported SOFCs with a Bi₂O₃-Doped NiO–ScSZ Anode and ScSZ Electrolyte: Low-Temperature Co-Sintering and High Performance. (2023). *MDPI*. [\[Link\]](#)

- Preparation and Conductivity of Ternary Scandia-Stabilised Zirconia. (2005). Solid State Ionics, 176(19-22), 1637-1642. [\[Link\]](#)
- Optimization of the Sintering Densification, Microstructure, Mechanical Properties, and Oxidation Resistance of Tib2–Tic–Sic Composite Ceramics via a Two-Step Method. (2023). Materials, 16(14), 5035. [\[Link\]](#)
- Rietveld refinement results. Observed XRD patterns of samples from A1... (n.d.). ResearchGate. Retrieved January 23, 2024, from [\[Link\]](#)
- Effect of calcination on nanoscale zirconia produced by high temperature hydrolysis. (2015). Protection of Metals and Physical Chemistry of Surfaces, 51(5), 803-811. [\[Link\]](#)
- Solid-State Thermal Decomposition in a Cu-Rich Cu-Ti-Zr Alloy. (2023). MDPI. [\[Link\]](#)
- Effect of calcination on minimally processed recycled zirconia powder derived from milling waste. (2022). The Journal of Prosthetic Dentistry, 128(1), 108.e1-108.e9. [\[Link\]](#)
- Sintering of Ceramics. (2015). YouTube. [\[Link\]](#)
- Degradation in Solid Oxide Electrolysis Cells During Long Term Testing. (2020). ECS Transactions, 97(7), 1183-1191. [\[Link\]](#)
- Rietveld refinement for XRD patterns of synthesized ZrC powders from precursors with different ratio of $\text{ZrO}(\text{CH}_3\text{COO})_2$. (n.d.). ResearchGate. Retrieved January 23, 2024, from [\[Link\]](#)
- Electrolyte for Solid Oxide Fuel Cells. (2013). Reference Module in Chemistry, Molecular Sciences and Chemical Engineering. [\[Link\]](#)
- A comparative study on ionic conductivity of Sr and Mg stabilized zirconia by impedance spectroscopy. (2011). Archives of Physics Research, 2(3), 132-140. [\[Link\]](#)
- Platinum - Wikipedia. (n.d.). Wikipedia. Retrieved January 23, 2024, from [\[Link\]](#)
- On the conductivity degradation and phase stability of solid oxide fuel cell (SOFC) zirconia electrolytes analysed via XRD. (2022). Journal of the European Ceramic Society, 42(15),

7041-7050. [[Link](#)]

- Formation features of Sc₂-xFexO₃ nanocrystals via glycine-nitrate combustion synthesis. (2021). Journal of Physics: Conference Series, 2015(1), 012109. [[Link](#)]
- Scandium chloride - Wikipedia. (n.d.). Wikipedia. Retrieved January 23, 2024, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Highly conductive and stable electrolytes for solid oxide electrolysis and fuel cells: fabrication, characterisation, recent progress and challenges - Materials Advances (RSC Publishing) DOI:10.1039/D4MA00690A [pubs.rsc.org]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. ProChem, Inc. Scandium (III) Chloride Hexahydrate - High-Purity Compound for Alloys & Optical Applications [prochemonline.com]
- 6. asmedigitalcollection.asme.org [asmedigitalcollection.asme.org]
- 7. Effect of Calcination Temperature on the Microstructure, Composition and Properties of Agglomerated Nanometer CeO₂-Y₂O₃-ZrO₂ Powders for Plasma Spray–Physical Vapor Deposition (PS-PVD) and Coatings Thereof - PMC [pmc.ncbi.nlm.nih.gov]
- 8. electrochem.org [electrochem.org]
- 9. Anode-Supported SOFCs with a Bi₂O₃-Doped NiO–ScSZ Anode and ScSZ Electrolyte: Low-Temperature Co-Sintering and High Performance [mdpi.com]
- 10. [researchgate.net](#) [[researchgate.net](#)]
- 11. [researchgate.net](#) [[researchgate.net](#)]
- 12. [researchgate.net](#) [[researchgate.net](#)]
- 13. [researchgate.net](#) [[researchgate.net](#)]

- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [19. Characterization of scandia stabilized zirconia prepared by glycine nitrate process and its performance as the electrolyte for IT-SOFC \(Journal Article\) | ETDEWEB \[osti.gov\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. mdpi.com \[mdpi.com\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Scandium Chloride Hexahydrate in Solid Oxide Fuel Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1469579/docs#application-notes-and-protocols-scandium-chloride-hexahydrate-in-solid-oxide-fuel-cells\]](https://www.benchchem.com/product/b1469579/docs#application-notes-and-protocols-scandium-chloride-hexahydrate-in-solid-oxide-fuel-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)